

Elbaite Mineral Associations in Igneous Rocks: A Technical Guide

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Compound Name: Elbaite

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This guide provides an in-depth overview of **elbaite**, a lithium-bearing cyclosilicate mineral of the tourmaline group, and its mineral associations within igneous rock environments. Particular emphasis is placed on its occurrence in granitic pegmatites, the geochemical conditions governing its formation, and the experimental studies that have illuminated its stability and paragenesis.

Geological Occurrence and Mineralogy of Elbaite

Elbaite, with the ideal chemical formula $\text{Na}(\text{Li}_{1.5}\text{Al}_{1.5})\text{Al}_6(\text{BO}_3)_3\text{Si}_6\text{O}_{18}(\text{OH})_4$, is a prominent member of the tourmaline group.^[1] It forms solid solution series with other tourmaline endmembers, including dravite, fluor-liddicoatite, and schorl.^{[1][2]} Consequently, naturally occurring **elbaite** specimens rarely match the ideal endmember formula.^[1]

The primary geological setting for **elbaite** is in lithium-rich granitic pegmatites.^[3] It also occurs in high-temperature hydrothermal veins and some metamorphic rocks.^{[3][4]} The formation of **elbaite** is intrinsically linked to the late stages of magma differentiation, where incompatible elements such as lithium, boron, and fluorine become concentrated in the residual melt.

Associated Minerals in Granitic Pegmatites

Elbaite is typically found in association with a characteristic suite of minerals in granitic pegmatites. The specific assemblage can vary depending on the geochemical evolution and

zonation of the pegmatite body. Common associated minerals are detailed in Table 1.

Mineral	Chemical Formula	Common Association with Elbaite
Quartz	SiO_2	Ubiquitous in pegmatites, often intergrown with elbaite. [4] [5]
Albite	$\text{NaAlSi}_3\text{O}_8$	A common feldspar in elbaite-bearing pegmatites. [4] [5]
Microcline	KAlSi_3O_8	A potassium feldspar frequently found with elbaite. [1] [4] [5]
Lepidolite	$\text{K}(\text{Li},\text{Al})_3(\text{Al},\text{Si},\text{Rb})_4\text{O}_{10}(\text{F},\text{OH})_2$	A lithium-rich mica, indicative of a highly evolved pegmatite melt. [1] [4] [5] [6]
Spodumene	$\text{LiAlSi}_2\text{O}_6$	A key lithium ore mineral, often co-occurring with elbaite. [1] [4] [5] [6]
Beryl	$\text{Be}_3\text{Al}_2(\text{SiO}_3)_6$	Another common gemstone mineral found in the same pegmatite zones. [4] [5]
Muscovite	$\text{KAl}_2(\text{AlSi}_3\text{O}_{10})(\text{OH})_2$	A common mica in granitic rocks and pegmatites. [4]
Garnet	$(\text{Fe},\text{Mn},\text{Mg},\text{Ca})_3\text{Al}_2(\text{SiO}_4)_3$	Can be present, with spessartine (Mn-rich) being common in evolved pegmatites. [4] [7]
Apatite	$\text{Ca}_5(\text{PO}_4)_3(\text{F},\text{Cl},\text{OH})$	A common accessory phosphate mineral. [4]
Cassiterite	SnO_2	Associated with elbaite in some hydrothermal replacement deposits. [1] [6]
Molybdenite	MoS_2	Found with elbaite in certain massive hydrothermal

replacement deposits.[1][6]

Geochemical Environment of Formation

The formation of **elbaite** is a clear indicator of a highly evolved and fractionated granitic melt. The geochemical evolution of such a melt, particularly in the context of a zoned pegmatite body, dictates the sequence and composition of the crystallizing minerals.

The early crystallization of minerals like biotite and Fe-rich schorl in the outer zones of a pegmatite removes iron and magnesium from the melt.[7] This process enriches the residual melt in lithium, manganese, and cesium, leading to the crystallization of Mn-rich fluor-**elbaite** in the intermediate and core zones.[7] Further evolution and the crystallization of spessartine garnet and lepidolite can deplete the melt in manganese and fluorine, respectively, resulting in the formation of nearly colorless, homogeneous **elbaite** in the innermost zones and cavities.[7]

Experimental studies have shown that the crystallization of tourmaline from a granitic melt requires a significant concentration of boron.[8] The stability of tourmaline is also dependent on the aluminosity of the melt. For instance, at 750 °C and 200 MPa, tourmaline is stable in equilibrium with biotite and cordierite in strongly peraluminous melts with an Aluminium Saturation Index (ASI) greater than 1.2 and approximately 2 wt% B₂O₃. [9]

Physicochemical Conditions of Elbaite Crystallization

The precise pressure-temperature stability field of **elbaite** is not well-defined, and its synthesis has proven to be challenging.[10][11] However, experimental studies on the broader tourmaline group provide valuable constraints on the conditions of **elbaite** formation.

Experimental Data on Tourmaline Stability

The saturation of tourmaline in granitic melts is a function of several factors, including the boron content, temperature, and the activities of various cations in the melt.[8][10] The concentration of B₂O₃ required for tourmaline saturation decreases significantly with decreasing temperature. [8]

Temperature (°C)	Pressure (MPa)	B ₂ O ₃ in Melt (wt%) for Tourmaline Saturation	Reference
800	-	~2.50	[8]
750	200	~2.00	[9]
700	-	~0.67	[8]
650	-	~0.50	[8]
600	-	~0.10	[8]

Experimental Protocols

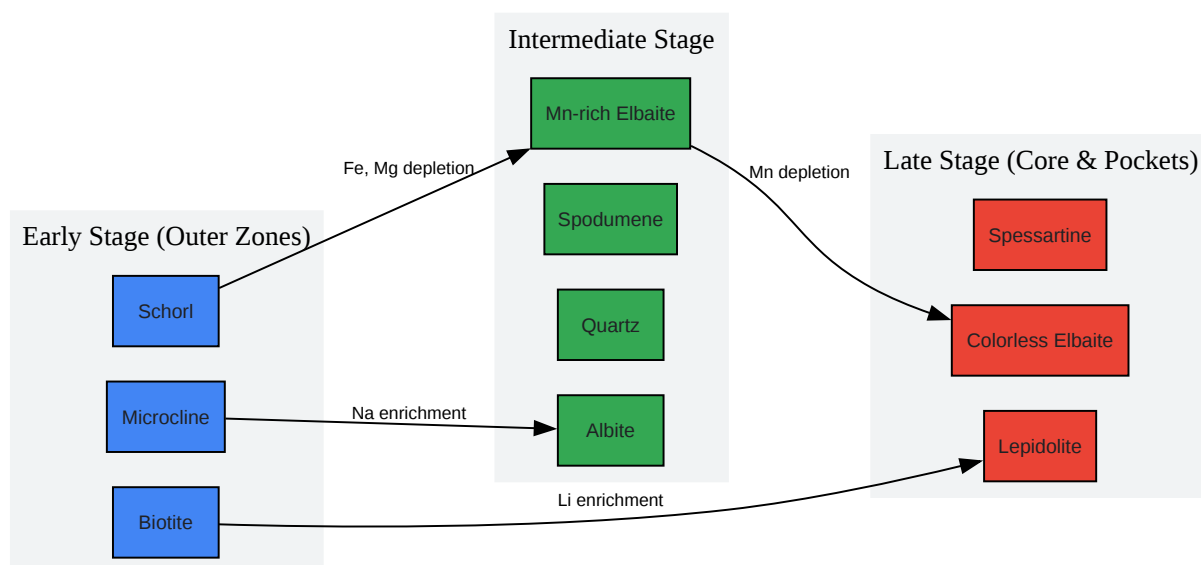
The experimental determination of tourmaline stability and its partitioning behavior with granitic melts typically involves the following general protocol:

- **Starting Material Preparation:** A synthetic granitic glass with a specific, known composition (including a high boron content) is prepared.
- **Encapsulation:** The powdered glass, along with a controlled amount of water to ensure water saturation at experimental conditions, is sealed in a noble metal (e.g., gold or platinum) capsule.
- **High-Pressure, High-Temperature Experiment:** The capsule is placed in a high-pressure apparatus, such as a piston-cylinder or an internally heated pressure vessel. The experiment is brought to the desired temperature and pressure and held for a duration sufficient to approach equilibrium (days to weeks).
- **Quenching:** The experiment is rapidly cooled (quenched) to freeze the experimental charge, preserving the textures and compositions of the run products (glass and any crystallized minerals).
- **Analysis:** The run products are extracted, mounted, and polished. The composition of the crystalline phases (tourmaline) and the quenched melt (glass) are determined using analytical techniques such as electron probe microanalysis (EPMA) and laser ablation

inductively coupled plasma mass spectrometry (LA-ICP-MS). Boron isotope compositions can be analyzed using secondary ion mass spectrometry (SIMS) or multi-collector ICP-MS.

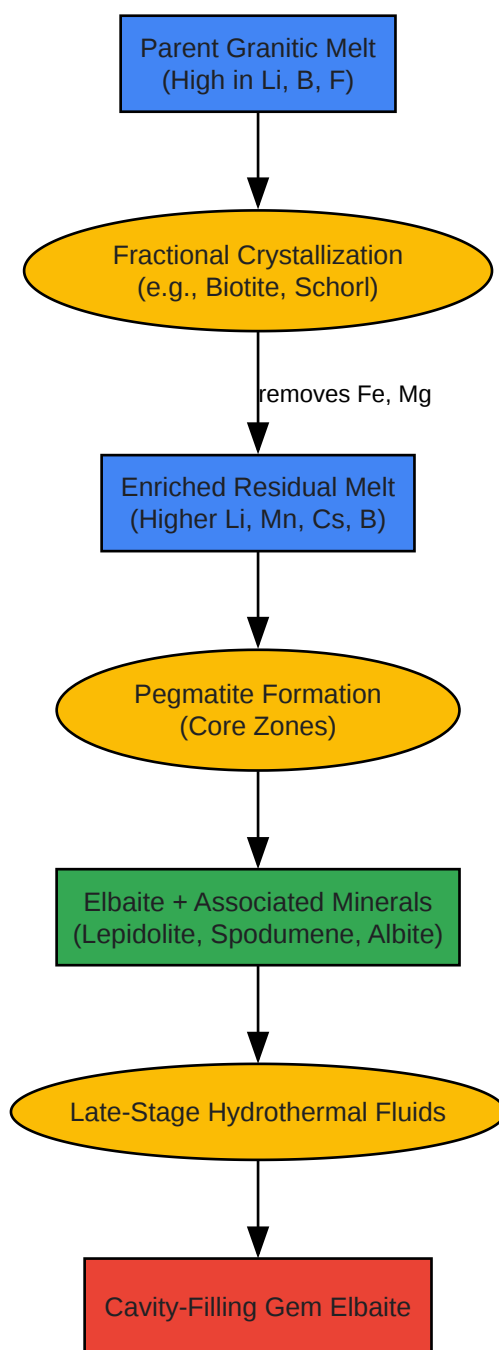
Paragenetic Sequence and Geochemical Evolution

The crystallization sequence of minerals in an **elbaite**-bearing pegmatite reflects the progressive evolution of the parent magma. The following diagrams illustrate a typical paragenetic sequence and the geochemical pathway leading to **elbaite** formation.



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Caption: Paragenetic sequence in a zoned **elbaite**-bearing pegmatite.



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Caption: Geochemical pathway for **elbaite** crystallization in pegmatites.

Conclusion

Elbaite and its associated minerals serve as valuable indicators of the advanced stages of magmatic differentiation in granitic systems. The study of these assemblages, combining field

observations, detailed petrography, and experimental petrology, provides crucial insights into the processes of rare-element enrichment and the formation of economically significant mineral deposits. The quantitative data and experimental frameworks presented in this guide offer a foundation for further research into the complex phase equilibria governing the formation of **elbaite** and other pegmatitic minerals.

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